

JNJ-38877618 solubility in DMSO and media

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JNJ-38877618

Cat. No.: B608213

[Get Quote](#)

JNJ-38877618 Technical Support Center

This technical support center provides essential information and guidance for researchers and scientists using the c-Met kinase inhibitor, **JNJ-38877618**. Here you will find data on its solubility, protocols for solution preparation, and troubleshooting advice to ensure the success of your experiments.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the recommended solvent for dissolving **JNJ-38877618**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **JNJ-38877618**. It is practically insoluble in water.

Q2: I'm seeing conflicting solubility data for **JNJ-38877618** in DMSO. What is the correct value?

A2: Different suppliers report slightly different solubility values for **JNJ-38877618** in DMSO. The reported concentrations generally range from 5 mg/mL to 10 mg/mL. It is always best to consult the product datasheet provided by your specific supplier. A summary of reported solubility data is provided in Table 1.

Q3: My **JNJ-38877618** is precipitating when I dilute my DMSO stock solution into my cell culture medium. What can I do?

A3: Precipitation upon dilution into aqueous media is a common issue with hydrophobic compounds like **JNJ-38877618**. Here are several troubleshooting steps:

- **Check Final DMSO Concentration:** Ensure the final concentration of DMSO in your cell culture medium is low, ideally $\leq 0.5\%$, and for some sensitive cell lines, as low as 0.1% .^{[1][2]}
^[3] High concentrations of the organic solvent can cause the compound to precipitate.
- **Pre-warm the Medium:** Warm your cell culture medium to 37°C before adding the **JNJ-38877618** stock solution.
- **Rapid Mixing:** Add the DMSO stock directly to the pre-warmed medium and mix thoroughly immediately to ensure rapid and uniform dispersion.
- **Serial Dilution:** Instead of a single large dilution, perform serial dilutions of your DMSO stock in the aqueous medium.
- **Lower the Final Concentration:** If precipitation persists, you may be exceeding the solubility limit of **JNJ-38877618** in the aqueous medium. Try using a lower final concentration in your experiment.
- **Use Fresh DMSO:** Moisture-absorbing DMSO can reduce the solubility of the compound.^[4] Always use fresh, anhydrous DMSO to prepare your stock solution.^[4]

Q4: What is the maximum concentration of DMSO that is safe for my cells?

A4: The tolerance to DMSO varies significantly between different cell lines.^[1] As a general rule, the final DMSO concentration in your cell culture medium should be kept at or below 0.5% .^[5] However, for long-term experiments or particularly sensitive cell lines, it is advisable to keep the concentration at or below 0.1% .^{[1][2]} It is always best practice to perform a vehicle control experiment to assess the effect of the specific DMSO concentration on your cells.

Data Presentation

Table 1: Solubility of **JNJ-38877618** in Various Solvents

Solvent	Solubility	Molar Concentration (approx.)	Source(s)
DMSO	10 mg/mL	26.71 mM	[4]
DMSO	9 mg/mL	24.04 mM	[6]
DMSO	5 mg/mL	13.36 mM	[7]
Ethanol	2 mg/mL	5.34 mM	[4] [6]
Water	Insoluble	-	[4] [6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM JNJ-38877618 Stock Solution in DMSO

Materials:

- **JNJ-38877618** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes

Methodology:

- Calculate the required mass: The molecular weight of **JNJ-38877618** is 374.35 g/mol . To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 1 \text{ mL} \times 374.35 \text{ g/mol} = 0.0037435 \text{ g} = 3.74 \text{ mg}$
- Weigh the compound: Carefully weigh out 3.74 mg of **JNJ-38877618** powder and place it into a sterile microcentrifuge tube.
- Add DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **JNJ-38877618** powder.

- Dissolve the compound: Vortex the solution until the compound is completely dissolved. Gentle warming (up to 37°C) or brief sonication can be used to aid dissolution if necessary.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C, protected from light.

Protocol 2: Preparation of a Working Solution in Cell Culture Media

Materials:

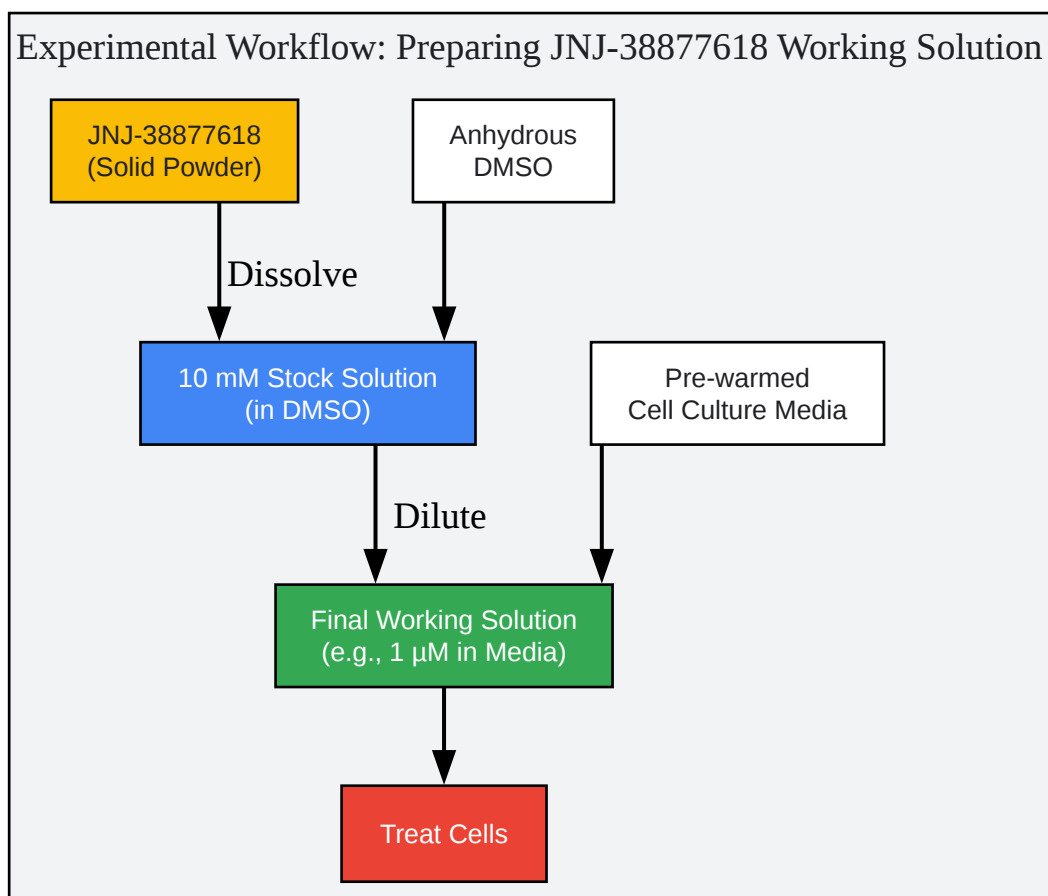
- 10 mM **JNJ-38877618** stock solution in DMSO
- Complete cell culture medium (pre-warmed to 37°C)
- Sterile tubes

Methodology:

- Determine the final concentration: Decide on the final concentration of **JNJ-38877618** required for your experiment (e.g., 1 µM).
- Calculate the dilution factor: To prepare a 1 µM working solution from a 10 mM stock, the dilution factor is 10,000.
- Perform the dilution:
 - For example, to prepare 1 mL of 1 µM working solution, you would add 0.1 µL of the 10 mM stock solution to 999.9 µL of pre-warmed complete cell culture medium.
 - To avoid pipetting very small volumes, it is recommended to perform a serial dilution. For instance, first dilute the 10 mM stock 1:100 in medium to get a 100 µM intermediate solution. Then, dilute this intermediate solution 1:100 in medium to achieve the final 1 µM concentration.
- Mix thoroughly: Immediately after adding the DMSO stock to the medium, vortex or invert the tube gently to ensure the compound is evenly dispersed.

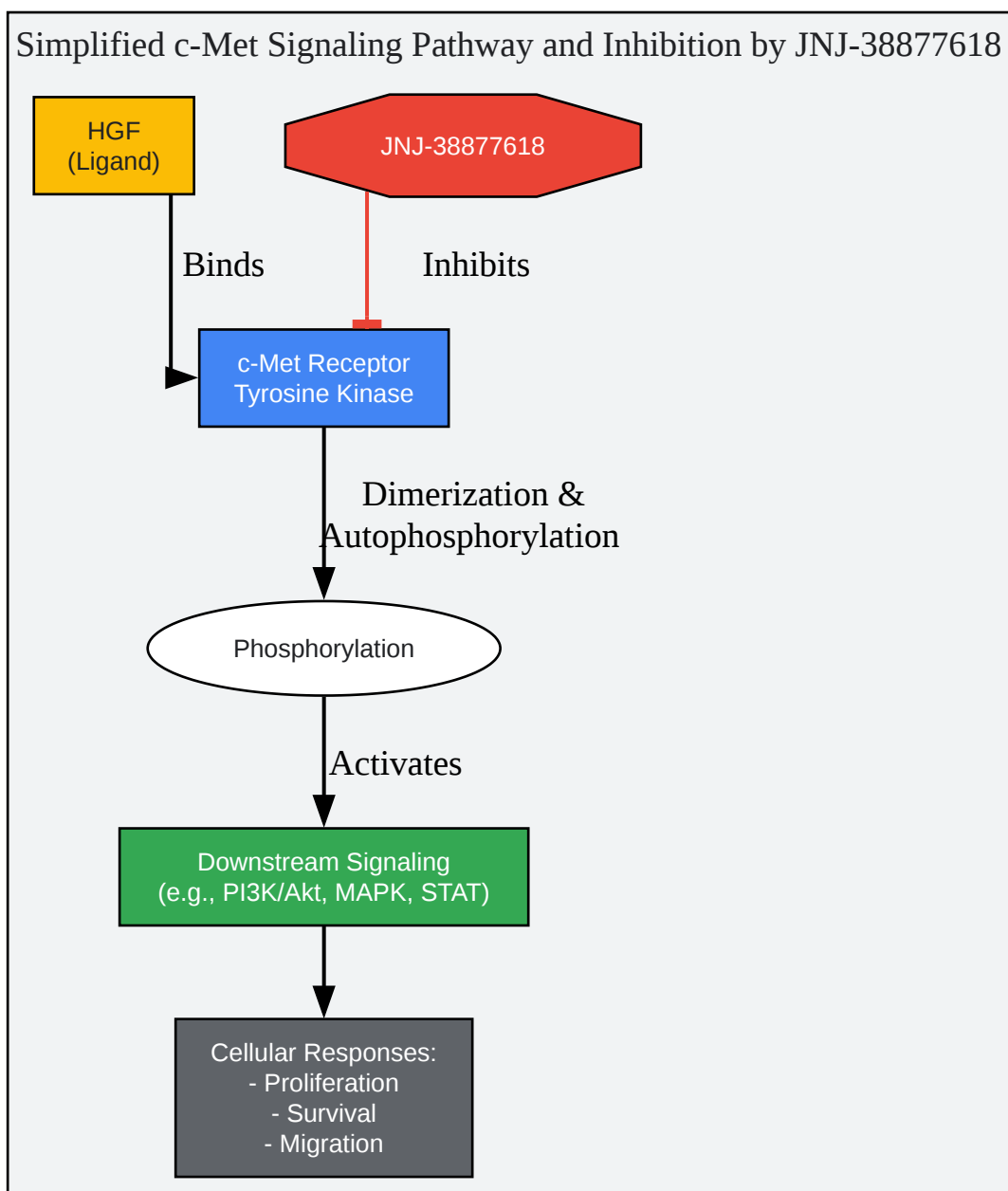
- Use immediately: It is best to prepare the working solution fresh for each experiment to avoid potential precipitation or degradation over time.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **JNJ-38877618** working solution.



[Click to download full resolution via product page](#)

Caption: Inhibition of the c-Met signaling pathway by **JNJ-38877618**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Reddit - The heart of the internet [reddit.com]
- 4. benchchem.com [benchchem.com]
- 5. Cell density, DMSO concentration and needle gauge affect hydrogel-induced BM-MSC viability - PMC [pmc.ncbi.nlm.nih.gov]
- 6. medchemexpress.com [medchemexpress.com]
- 7. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [JNJ-38877618 solubility in DMSO and media]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608213#nj-38877618-solubility-in-dmso-and-media]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com